

Essential Safety and Operational Guide for Handling 3-Bromo-4-chloropyridine

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Compound of Interest

Compound Name: **3-Bromo-4-chloropyridine**

Cat. No.: **B1270894**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Bromo-4-chloropyridine** (CAS No: 36953-42-1). Adherence to these procedures is essential to ensure personnel safety and regulatory compliance in the laboratory.

Hazard Summary and Safety Precautions

3-Bromo-4-chloropyridine is a hazardous chemical that requires careful handling. It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation. Always handle this compound in a well-ventilated area, preferably within a certified chemical fume hood.

Key Hazards:

- Acute Toxicity (Oral): Harmful if swallowed.
- Skin Corrosion/Irritation: Causes skin irritation.
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

Personal Protective Equipment (PPE)

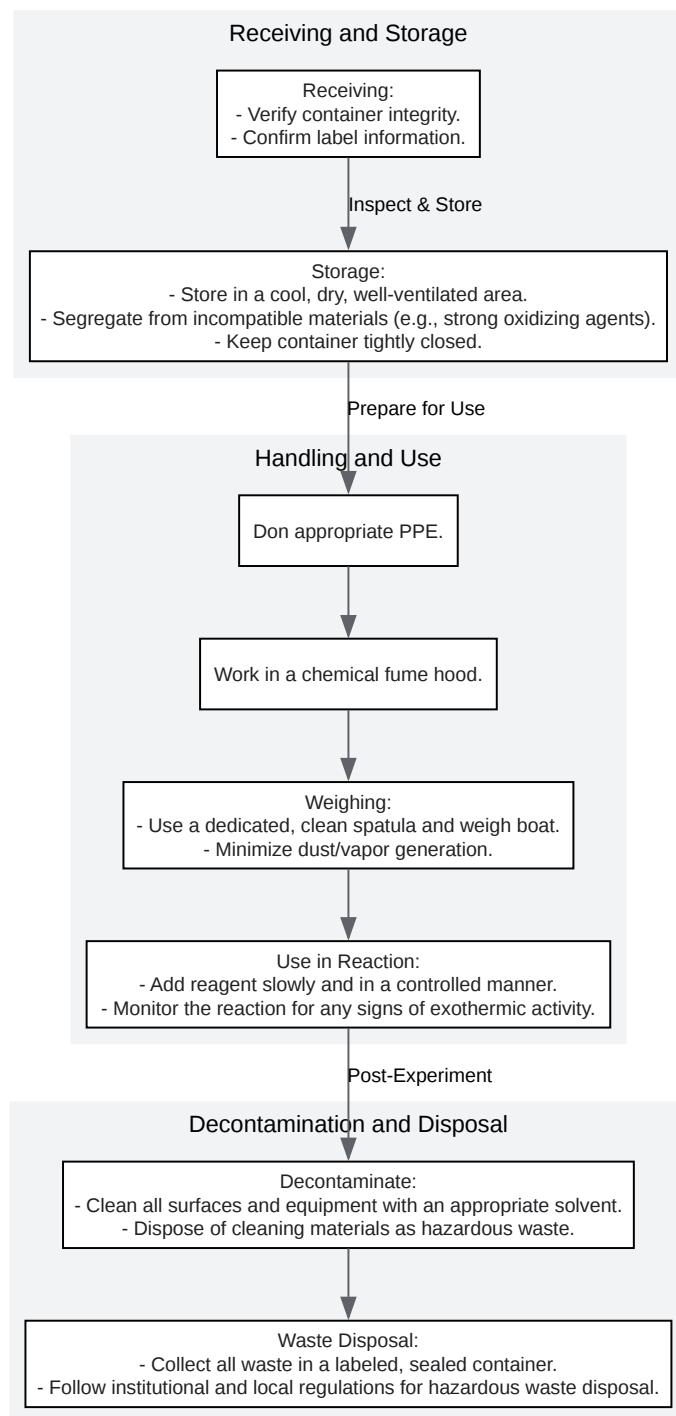
The following PPE is mandatory when handling **3-Bromo-4-chloropyridine** to minimize exposure risk.

PPE Component	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended).	Prevents skin contact. Regularly inspect gloves for signs of degradation or puncture.
Eye Protection	Chemical safety goggles.	Protects eyes from splashes.
Face Protection	Face shield (in addition to goggles).	Recommended when there is a significant risk of splashing.
Body Protection	Laboratory coat.	Protects against skin and clothing contamination.
Respiratory Protection	Use in a well-ventilated area or chemical fume hood.	Avoids inhalation of vapors or dust. A NIOSH-approved respirator may be required for large quantities or in case of ventilation failure.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **3-Bromo-4-chloropyridine** is crucial for safety. The following workflow outlines the key steps from receipt to use.

Workflow for Handling 3-Bromo-4-chloropyridine

[Click to download full resolution via product page](#)**Caption: Logical workflow for the safe handling of **3-Bromo-4-chloropyridine**.**

Disposal Plan

Proper disposal of **3-Bromo-4-chloropyridine** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Identify Waste: All materials that have come into contact with **3-Bromo-4-chloropyridine**, including unused product, reaction residues, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, must be considered hazardous waste.
- Segregate Waste: Do not mix **3-Bromo-4-chloropyridine** waste with non-hazardous waste or other incompatible chemical waste streams. Specifically, keep it separate from strong oxidizing agents.
- Use Designated Containers: Collect all **3-Bromo-4-chloropyridine** waste in a dedicated, properly labeled, and leak-proof container. The container should be made of a material compatible with the chemical.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**3-Bromo-4-chloropyridine**," and any other information required by your institution's Environmental Health and Safety (EHS) department.

Storage and Disposal:

- Temporary Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be well-ventilated, secure, and away from sources of ignition.
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor. Never dispose of **3-Bromo-4-chloropyridine** down the drain or in the regular trash.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is necessary.

Emergency Situation	First Aid / Spill Response
Skin Contact	- Immediately remove contaminated clothing. - Wash the affected area with soap and plenty of water for at least 15 minutes. - Seek medical attention if irritation persists.
Eye Contact	- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. - Remove contact lenses if present and easy to do. - Seek immediate medical attention.
Inhalation	- Move the person to fresh air. - If breathing is difficult, provide oxygen. - Seek medical attention.
Ingestion	- Do NOT induce vomiting. - Rinse mouth with water. - Seek immediate medical attention.
Spill	- Evacuate the area. - Wear appropriate PPE, including respiratory protection if necessary. - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite). - Collect the absorbed material and place it in a sealed container for disposal as hazardous waste. - Clean the spill area with a suitable solvent, and dispose of the cleaning materials as hazardous waste.

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